

2-Iodo-4-nitroaniline melting point and boiling point

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Iodo-4-nitroaniline**

Cat. No.: **B1222051**

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **2-Iodo-4-nitroaniline**

For researchers, scientists, and professionals engaged in drug development, a thorough understanding of the physicochemical properties of chemical compounds is fundamental. This guide provides a detailed overview of the melting and boiling points of **2-Iodo-4-nitroaniline**, including experimental protocols for their determination.

Physicochemical Data of **2-Iodo-4-nitroaniline**

Quantitative data for **2-Iodo-4-nitroaniline** is summarized in the table below for ease of reference and comparison.

Property	Value	Source
Melting Point	105-109 °C	[1] [2] [3]
Boiling Point	377.6 ± 27.0 °C (Predicted)	[1]
Molecular Formula	C6H5IN2O2	[1] [4]
Molecular Weight	264.02 g/mol	[1] [4]
CAS Number	6293-83-0	[1] [2]
Appearance	Yellow Solid	[1]
Solubility	Methanol	[1]

Experimental Protocols

The determination of melting and boiling points are crucial for the characterization and purity assessment of chemical compounds.[5]

Melting Point Determination (Capillary Method)

The capillary method is a common and straightforward technique for determining the melting point of a solid organic compound.[6]

Principle: A small, powdered sample of the substance is heated at a controlled rate, and the temperature at which the solid transforms into a liquid is observed and recorded.[6] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can lead to a depression and broadening of the melting point range.

Procedure:

- **Sample Preparation:** Ensure the **2-Iodo-4-nitroaniline** sample is completely dry and finely powdered.[6]
- **Capillary Tube Packing:** A small amount of the powdered sample is introduced into a capillary tube, which is sealed at one end. The tube is tapped gently to pack the sample to a height of 2-4 mm.[7]
- **Apparatus Setup:** The packed capillary tube is placed in a melting point apparatus, such as a DigiMelt unit or a Thiele tube.[8]
- **Heating:** The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to about 1-2°C per minute to allow for accurate observation.[7]
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a liquid is recorded as the end of the melting range.[7]

Boiling Point Determination (Micro-Reflux Method)

For determining the boiling point of a liquid, especially when only a small sample is available, the micro-reflux method is suitable.

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. At this temperature, the liquid and vapor phases are in equilibrium.

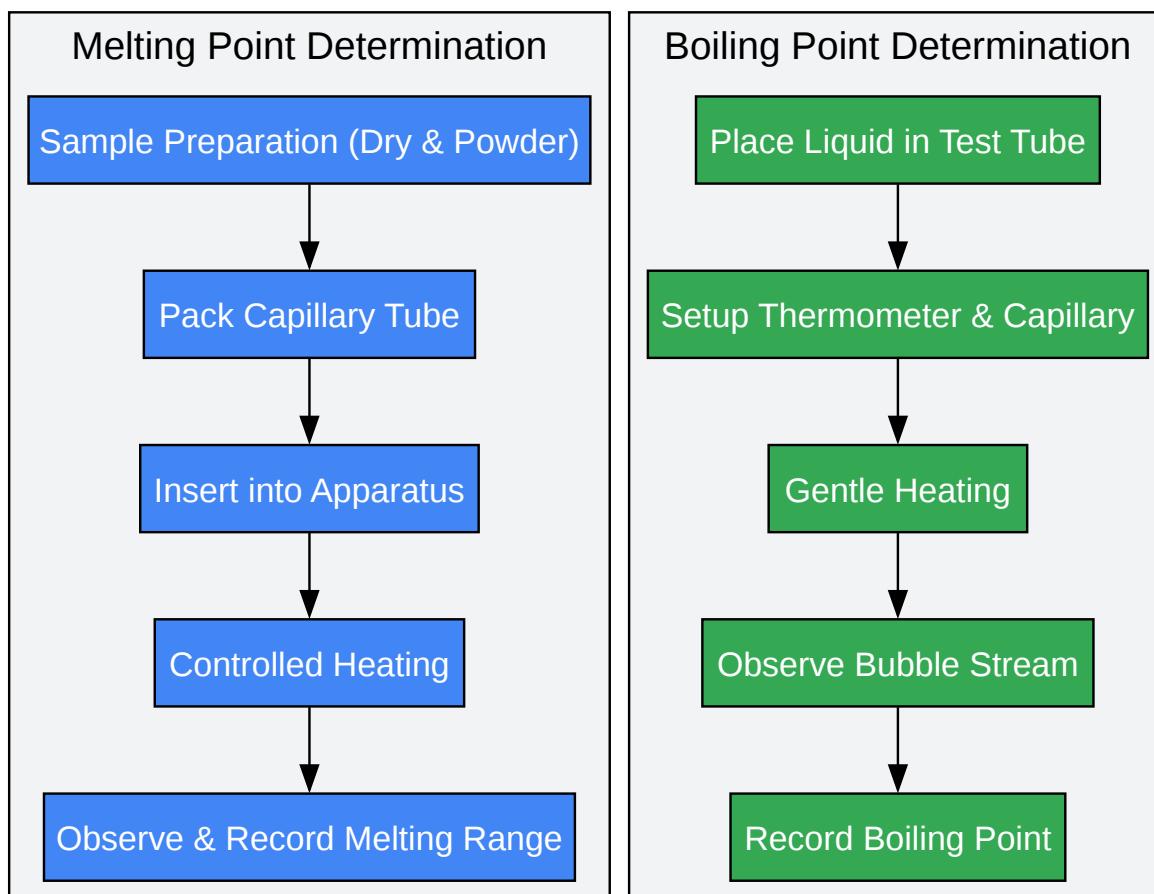
Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of the liquid is placed in a test tube.[9]
- **Apparatus Setup:** A thermometer is positioned in the test tube with the bulb just above the liquid surface to measure the vapor temperature. An inverted capillary tube (sealed at the top) is also placed in the liquid. The apparatus is gently heated.
- **Heating and Observation:** As the liquid is heated, a stream of bubbles will emerge from the inverted capillary tube.[9] The heating is then stopped.
- **Recording:** The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point.[9]

Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for the determination of the physicochemical properties discussed.

Workflow for Physicochemical Property Determination

[Click to download full resolution via product page](#)

Caption: Experimental workflows for determining melting and boiling points.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Iodo-4-nitroaniline price, buy 2-Iodo-4-nitroaniline - chemicalbook [chemicalbook.com]

- 2. chemsynthesis.com [chemsynthesis.com]
- 3. 2-Iodo-4-nitroaniline 97 6293-83-0 [sigmaaldrich.com]
- 4. 2-Iodo-4-nitroaniline, CAS No. 6293-83-0 - iChemical [ichemical.com]
- 5. SSERC | Melting point determination [sserc.org.uk]
- 6. westlab.com [westlab.com]
- 7. southalabama.edu [southalabama.edu]
- 8. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 9. uomus.edu.iq [uomus.edu.iq]
- To cite this document: BenchChem. [2-Iodo-4-nitroaniline melting point and boiling point]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1222051#2-iodo-4-nitroaniline-melting-point-and-boiling-point\]](https://www.benchchem.com/product/b1222051#2-iodo-4-nitroaniline-melting-point-and-boiling-point)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com